

Ceftazidime Degradation: A Technical Guide to Pathways and Byproducts

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Compound of Interest

Compound Name: **Ceftazidime**

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This in-depth technical guide provides a comprehensive overview of the degradation pathways of ceftazidime, a third-generation cephalosporin antibiotic. Understanding the stability of ceftazidime and the formation of its degradation byproducts is critical for the development of stable pharmaceutical formulations and for ensuring drug safety and efficacy. This document details the primary degradation mechanisms—hydrolysis, photodegradation, and oxidation—and summarizes the key byproducts formed under various stress conditions. Furthermore, it provides detailed experimental protocols for the analysis of ceftazidime and its degradants, drawing from established scientific literature.

Core Degradation Pathways

Ceftazidime is susceptible to degradation through several pathways, primarily hydrolysis of the β -lactam ring, photodegradation upon exposure to light, and oxidation. These processes can lead to a loss of antibacterial activity and the formation of potentially harmful impurities.

Hydrolysis: The hydrolysis of the β -lactam ring is a major degradation pathway for ceftazidime and is significantly influenced by pH.^{[1][2]} This process can be catalyzed by acid, base, or water.^[3] In acidic and neutral solutions, the opening of the β -lactam ring is a key degradation step, often accompanied by the formation of pyridine and methylene derivatives.^[4] Under basic conditions, epimerization at C-7 can also occur, leading to the formation of the C-7 epimer of ceftazidime.^[4] The hydrolysis of the C-3 side chain is another important aspect of its

degradation.^[1] Studies have shown that the degradation of the β -lactam bond is catalyzed by hydroxide ions at pH levels of 6.0, 7.4, and 10.6.^[4]

Photodegradation: Ceftazidime is known to be photolabile, particularly in aqueous solutions.^[5] ^[6] Exposure to both ultraviolet and visible radiation can lead to significant degradation.^[5] Reconstituted ceftazidime solutions are particularly susceptible to photodegradation, which can result in a yellowish discoloration of the solution.^[5]

Oxidation: Oxidative degradation of ceftazidime can be induced by oxidizing agents such as hydrogen peroxide.^[7] This pathway contributes to the overall degradation profile of the drug and needs to be considered during formulation and storage.

Key Degradation Byproducts

Several degradation byproducts of ceftazidime have been identified and characterized. The most commonly reported include:

- Pyridine: A major and toxic degradation product formed through the cleavage of the C-3 side chain.^[4]^[8] Its formation is observed under acidic, basic, and neutral conditions.^[4]
- Δ^2 -Ceftazidime Isomer: An isomeric degradation product.^[9]
- C-7 Epimer of Ceftazidime: This epimer is particularly noted to form under basic conditions.^[4]
- Methylene Derivatives: Formed as a result of the β -lactam ring opening in acidic and neutral solutions.^[4]

Quantitative Degradation Data

The rate and extent of ceftazidime degradation are dependent on various factors including pH, temperature, light exposure, and the presence of buffers.^[3]^[10] The following tables summarize quantitative data from forced degradation studies and kinetic investigations.

Table 1: Summary of Ceftazidime Degradation under Various Stress Conditions

Stress Condition	Reagent/Parameter	Duration	Temperature	Degradation of Ceftazidime %	Reference(s)
Acid Hydrolysis	0.1 N HCl	30 min	60°C	Varies	[7]
Base Hydrolysis	0.1 N NaOH	30 min	60°C	Varies	[7]
Oxidation	20% H ₂ O ₂	30 min	60°C	Varies	[7]
Thermal (Aqueous Solution)	-	24 h	45°C	~85%	[5]
Photodegradation (UV, Aqueous Solution)	254 nm	24 h	Not Specified	~85%	[5]
Photodegradation (Visible Light, Aqueous Solution)	320 nm	24 h	Not Specified	~85%	[5]
Thermal (Solid State)	-	28 days	45°C	~8%	[5]
Photodegradation (UV, Solid State)	254 nm	28 days	Not Specified	~5%	[5]

Note: The percentage of degradation can vary depending on the specific experimental conditions and analytical methods used. The values presented are indicative based on the cited literature.

Table 2: Kinetic Parameters for Ceftazidime Degradation in Reconstituted Solution

Stress Condition	Apparent Degradation Rate Constant (k)	Half-life (t _{1/2})	t ₉₀ (time for 10% degradation)	Reference(s)
Thermal (45°C)	Value not explicitly stated	Value not explicitly stated	Value not explicitly stated	[2][5]
UV Radiation (254 nm)	Value not explicitly stated	Value not explicitly stated	Value not explicitly stated	[2][5]
Visible Radiation (320 nm)	Value not explicitly stated	Value not explicitly stated	Value not explicitly stated	[2][5]

Note: While the source indicates that these parameters were calculated, specific numerical values were not provided in the abstract.

Experimental Protocols

Forced degradation studies are essential for understanding the stability of a drug substance and for developing stability-indicating analytical methods.[7] The following are detailed methodologies for key experiments cited in the literature.

Forced Degradation Studies

1. Preparation of Stock Solution:

- Prepare a stock solution of ceftazidime at a concentration of 1 mg/mL in a suitable solvent, such as water or a 50:50 mixture of acetonitrile and water.[7] This stock solution is used for all subsequent stress conditions.

2. Acid Hydrolysis:

- To 1 mL of the ceftazidime stock solution, add 1 mL of 0.1 N hydrochloric acid.
- Incubate the mixture at 60°C for 30 minutes.[7]
- After incubation, cool the solution to room temperature.

- Neutralize the solution with an equivalent volume of 0.1 N sodium hydroxide.
- Dilute the final solution with the mobile phase to a suitable concentration for analysis.[\[7\]](#)

3. Base Hydrolysis:

- To 1 mL of the ceftazidime stock solution, add 1 mL of 0.1 N sodium hydroxide.
- Incubate the mixture at 60°C for 30 minutes.[\[7\]](#)
- After incubation, cool the solution to room temperature.
- Neutralize the solution with an equivalent volume of 0.1 N hydrochloric acid.
- Dilute the final solution with the mobile phase to a suitable concentration for analysis.[\[7\]](#)

4. Oxidative Degradation:

- To 1 mL of the ceftazidime stock solution, add 1 mL of 20% hydrogen peroxide (H₂O₂).
- Incubate the solution at 60°C for 30 minutes.[\[7\]](#)
- After incubation, cool the solution to room temperature.
- Dilute the resulting solution with the mobile phase for analysis.[\[7\]](#)

5. Thermal Degradation (in solution):

- Place the ceftazidime stock solution in a hot air oven at 60°C.
- Withdraw samples at appropriate time intervals, cool to room temperature, and dilute with the mobile phase for analysis.[\[7\]](#)

6. Photodegradation:

- Expose the ceftazidime stock solution to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt-hours per square meter, as per ICH Q1B guidelines.[\[7\]](#)

- A control sample should be protected from light by wrapping in aluminum foil.

Analytical Methodology: Stability-Indicating HPLC Method

A stability-indicating High-Performance Liquid Chromatography (HPLC) method is crucial for separating and quantifying the intact drug from its degradation products.

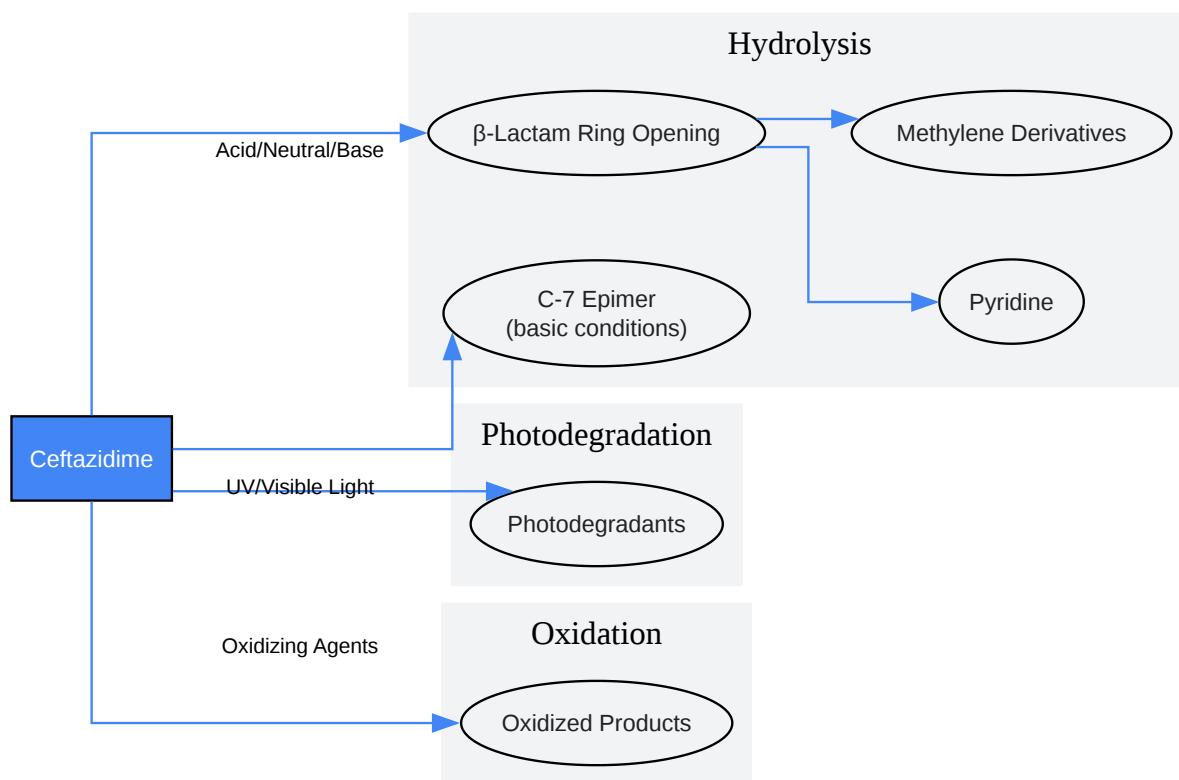
Recommended HPLC Method:

- Column: C18 (e.g., 250 mm x 4.6 mm, 5 μ m).[1][7]
- Mobile Phase: A gradient elution using a mixture of phosphate buffer and acetonitrile is commonly employed. For instance, a starting mobile phase could be a mixture of acetonitrile and an aqueous solution of ammonium dihydrogen phosphate (22.6 g/L) adjusted to pH 3.9 with phosphoric acid.[1] Another example is a 60:40 (v/v) ratio of mixed phosphate buffer (pH 4) and acetonitrile.[7]
- Flow Rate: Typically 1.0 mL/min to 1.3 mL/min.[1][7]
- Detection Wavelength: 255 nm is a common detection wavelength.[1] Other sources suggest 231 nm or 254 nm.[7]
- Injection Volume: 20 μ L.[7]
- Column Temperature: Ambient or controlled at 35°C.[1][7]

Note: The mobile phase composition and gradient may need to be optimized to achieve adequate separation of all degradation products.

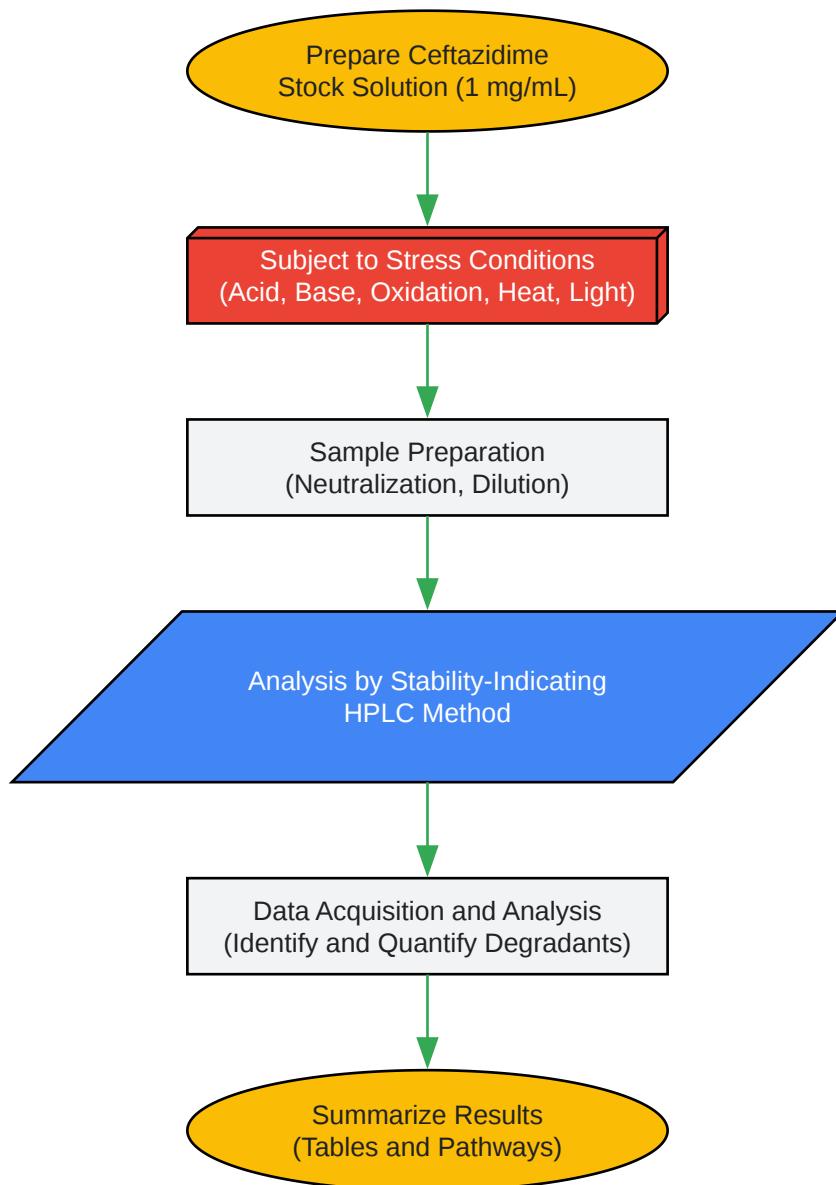
Visualizing Degradation Pathways and Workflows

The following diagrams, generated using the DOT language, illustrate the key degradation pathways and a general experimental workflow for forced degradation studies.



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Ceftazidime Degradation Pathways



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Forced Degradation Experimental Workflow

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